

An In-Depth Technical Guide on the Physical and Chemical Properties of Flavesone

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Compound of Interest

Compound Name: *Flavesone*

Cat. No.: *B1254376*

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Introduction

Flavesone is a naturally occurring β -triketone found in the essential oil of plants such as the New Zealand Mānuka (*Leptospermum scoparium*)^[1]. Chemically identified as 6-isobutyryl-2,2,4,4-tetramethyl-1,3,5-cyclohexanetrione, this compound has garnered significant scientific interest due to its potent biological activities^[1]. Recent research has highlighted its potential as a biopesticide, demonstrating efficacy against major stored product pests and various urban pests, including insecticide-resistant strains of mosquitoes^{[1][2][3]}. Its novel mode of action suggests it could be a valuable tool in integrated pest management programs^{[2][3]}. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Flavesone**, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological activities.

Chemical Identification and Structure

- IUPAC Name: 2,2,4,4-tetramethyl-6-(2-methylpropanoyl)cyclohexane-1,3,5-trione^[4]
- CAS Number: 22595-45-5^{[1][4][5]}
- Molecular Formula: $C_{14}H_{20}O_4$ ^{[1][4][5][6][7]}

- Synonyms: 6-Isobutyryl-2,2,4,4-tetramethylcyclohexane-1,3,5-trione, UNII-9X167ZSG8Z[4]
[5]

Physical and Chemical Properties

The physical and chemical properties of **Flavesone** are summarized in the table below. These characteristics are crucial for understanding its environmental fate, designing formulations, and developing analytical methods.

Property	Value	Source(s)
Molecular Weight	252.31 g/mol	[1][4][5]
Boiling Point	392.9 °C to 404 °C (estimated)	[1][5]
Water Solubility	2.242 mg/L at 25°C (estimated)	
logP (o/w)	2.510 (estimated)	
Kovats Retention Index	1538 - 1546 (non-polar column)	[4][6]
Chemical Stability	Stable under normal conditions.	

Experimental Protocols

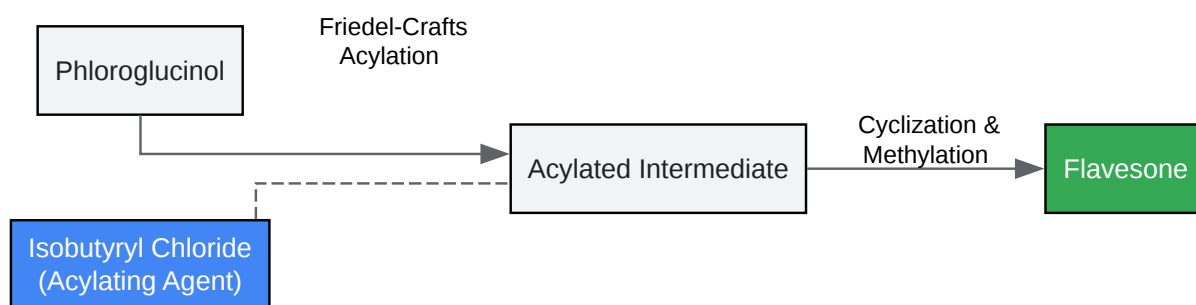
Synthesis

While **Flavesone** is a natural product, synthetic routes are essential for producing larger quantities for research and commercial development. The total synthesis of **Flavesone** and related β -triketones can be effectively achieved from phloroglucinol via a two-step process[1].

Protocol: Synthesis of **Flavesone** via Friedel-Crafts Acylation and Cyclization

- Step 1: Friedel-Crafts Acylation: Phloroglucinol is subjected to a Friedel-Crafts acylation reaction. This involves reacting phloroglucinol with an appropriate acylating agent (e.g., isobutyryl chloride) in the presence of a Lewis acid catalyst (e.g., aluminum chloride) to attach the isobutyryl group to the aromatic ring[1].

- Step 2: Cyclization and Methylation: The acylated intermediate undergoes intramolecular cyclization to form the cyclohexanetrione core. Subsequent double geminal dimethylation yields the final **Flavesone** structure[1]. A related, well-documented procedure for flavone synthesis is the Baker-Venkatarman rearrangement, which involves the rearrangement of an o-acyloxyacetophenone to a β -diketone, followed by acid-catalyzed cyclization[8].



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General synthetic workflow for β -triketones like **Flavesone**.

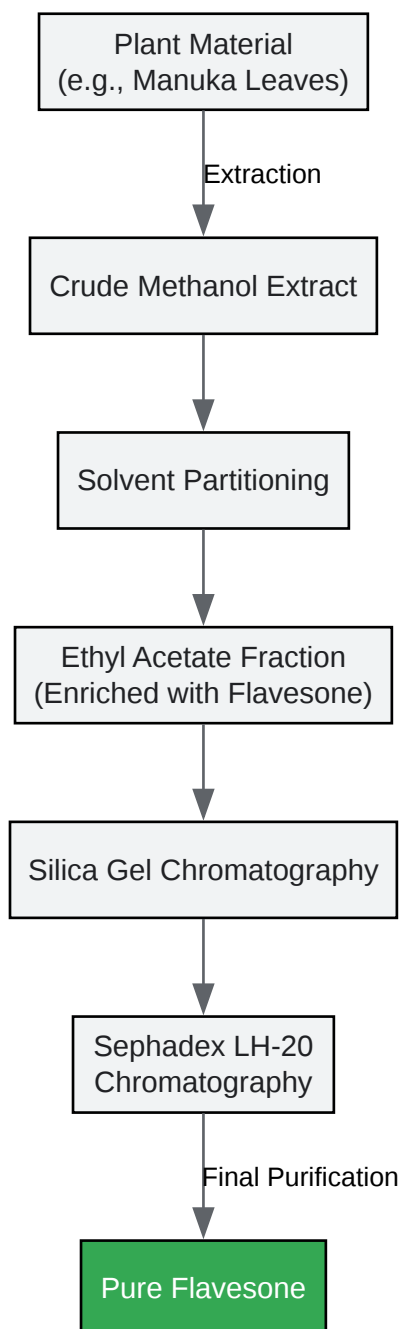
Isolation and Purification from Natural Sources

Flavesone can be isolated from the essential oil of *Leptospermum scoparium* (Mānuka)[1]. A general protocol for the isolation of flavonoids from plant material is outlined below.

Protocol: Isolation from Plant Material

- Extraction: Dried and powdered plant material (e.g., Mānuka leaves) is extracted with a suitable solvent, such as methanol, often using a Soxhlet apparatus[9].
- Solvent Partitioning: The crude extract is concentrated, redissolved in water, and sequentially partitioned with solvents of increasing polarity (e.g., petroleum ether, ethyl acetate, butanol) to separate compounds based on their polarity[9]. **Flavesone**, being moderately polar, would likely concentrate in the ethyl acetate fraction.
- Chromatographic Purification: The target fraction is subjected to column chromatography.
 - Silica Gel Chromatography: The fraction is loaded onto a silica gel column and eluted with a gradient of solvents (e.g., chloroform/methanol) to separate individual compounds[9].

- Sephadex LH-20 Chromatography: For final purification, size-exclusion chromatography using Sephadex LH-20 with methanol as the eluent is highly effective for isolating flavonoids[10].
- Purity Analysis: The purity of the isolated **Flavesone** is confirmed using analytical techniques such as HPLC and GC-MS.



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General workflow for the isolation of **Flavesone**.

Analytical Characterization

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a common and effective method for the separation and quantification of **Flavesone**. A nonpolar stationary phase (e.g., C18) with a polar mobile phase is typically used[1].
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is used for both identification and quantification. The NIST Chemistry WebBook reports a Kovats Retention Index of 1538 for **Flavesone** on a DB-5 MS capillary column[6]. Mass spectrometry data from PubChem shows characteristic mass-to-charge ratio (m/z) peaks at 252 and 139[4].
- Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy: While specific, detailed NMR (¹H, ¹³C) and IR spectra for **Flavesone** are not readily available in the cited literature, these techniques are standard for the structural elucidation of related flavones and flavanones[11][12][13][14]. For similar compounds, IR spectra typically show characteristic absorptions for hydroxyl (if present) and ketone groups[12].

Biological Activity and Signaling Pathways

Insecticidal Activity

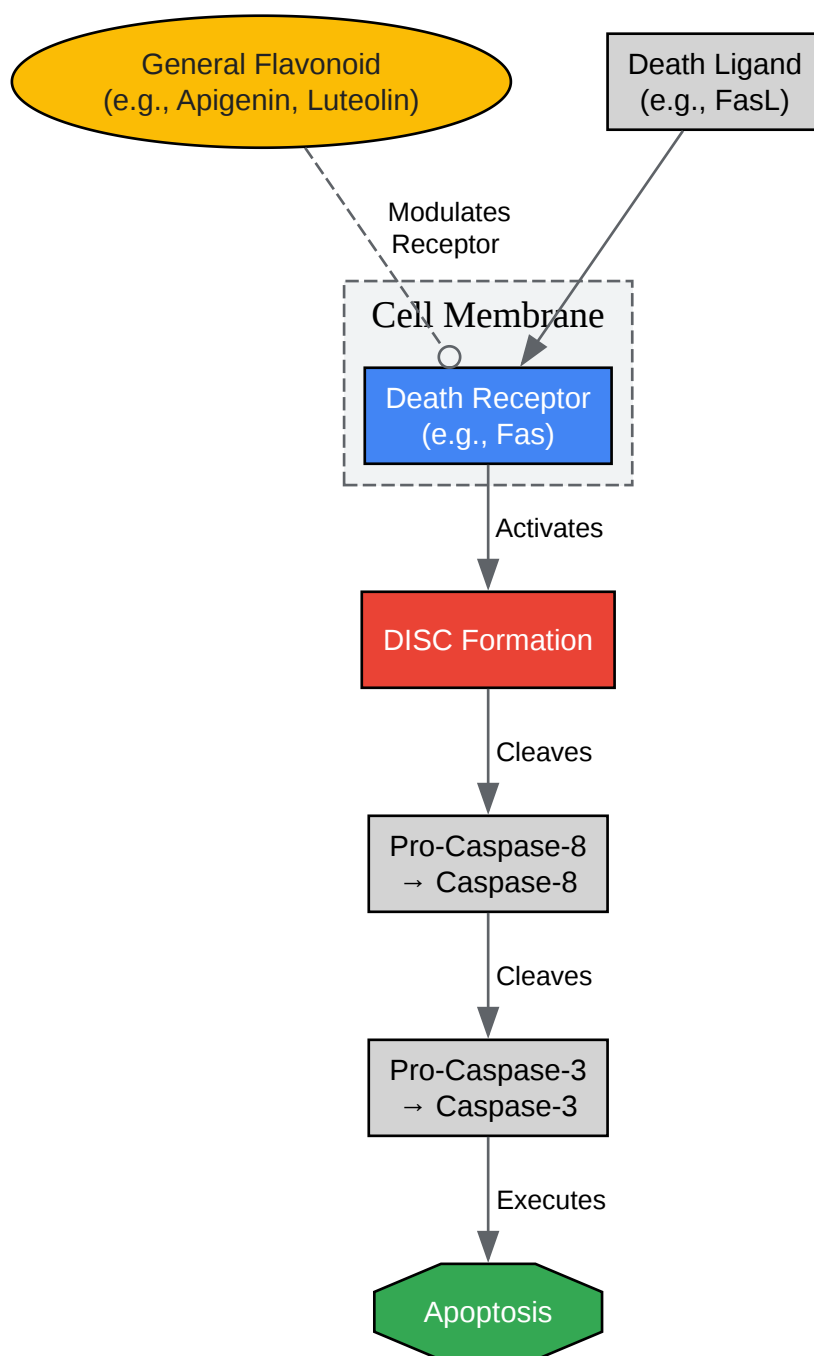
Flavesone has demonstrated significant insecticidal properties, positioning it as a promising biopesticide[1].

- Grain Protection: It is effective in controlling major stored product pests, such as the lesser grain borer (*Rhyzopertha dominica*), protecting stored wheat for extended periods[1].
- Urban Pest Control: Studies show **Flavesone** is effective against urban pests like mosquitoes (*Aedes aegypti*, *Culex quinquefasciatus*) and the house fly (*Musca domestica*)[2][3].
- Novel Mode of Action: Preliminary research indicates that **Flavesone**'s mode of action differs from that of common synthetic pyrethroids. It shows activity against pyrethroid-resistant insects, suggesting it does not target the voltage-gated sodium channel[3]. This makes it a potential "resistance breaker" for use in integrated pest management strategies[2][3].

Interaction with Cellular Signaling Pathways

Specific research on the interaction of **Flavesone** with major cellular signaling pathways is currently limited. The scientific literature does not contain specific studies on its effects on pathways such as PI3K/Akt, NF- κ B, or Wnt[1].

However, flavonoids as a broad class of compounds are well-known to modulate various signaling pathways that are critical in cell survival, proliferation, and inflammation[15][16]. These interactions are central to their observed anti-inflammatory and chemopreventive effects[15][16][17]. For instance, many flavones can induce apoptosis (programmed cell death) in cancer cells by modulating pathways mediated by death receptors, such as the Fas receptor pathway[15].



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References

- 1. Flavesone | 22595-45-5 | Benchchem [benchchem.com]
- 2. bio-gene.com.au [bio-gene.com.au]
- 3. monsoon.com.au [monsoon.com.au]
- 4. Flavesone | C₁₄H₂₀O₄ | CID 15800949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scent.vn [scent.vn]
- 6. Flavesone [webbook.nist.gov]
- 7. Flavesone [webbook.nist.gov]
- 8. mentis.uta.edu [mentis.uta.edu]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Isolation and Structure Elucidation of a Flavanone, a Flavanone Glycoside and Vomifoliol from Echiochilon Fruticosum Growing in Tunisia - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pharmacologyonline.silae.it [pharmacologyonline.silae.it]
- 14. researchgate.net [researchgate.net]
- 15. mdpi.com [mdpi.com]
- 16. Flavonoids in modulation of cell survival signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 17. mdpi.com [mdpi.com]
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